

In-Depth Technical Guide: Physicochemical Profiling of 1-(2-Fluorophenyl)ethylamine

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Compound of Interest

Compound Name: [1-(2-Fluorophenyl)ethyl]
(propyl)amine
Cat. No.: B13232535

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Executive Summary

1-(2-Fluorophenyl)ethylamine is a highly versatile, ortho-substituted chiral amine utilized extensively as a resolving agent and pharmacophore building block in central nervous system (CNS) drug development [1](#). The presence of the highly electronegative fluorine atom at the ortho position fundamentally alters the molecule's electronic distribution, steric packing, and intermolecular interactions. For process chemists and analytical scientists, understanding the causality behind its core physical properties—specifically its boiling point and density—is critical for optimizing solvent extraction, vacuum distillation, and reaction thermodynamics.

This whitepaper provides a mechanistic analysis of these physical properties and outlines self-validating experimental protocols for their precise determination.

Physicochemical Data Profile

The quantitative physical properties of 1-(2-Fluorophenyl)ethylamine are heavily influenced by its chiral primary amine functionality and halogenated aromatic ring. The data below synthesizes established specifications for the compound [\[\[1\]\]\(\)](#), [\[\[2\]\]\(\)](#), [3](#).

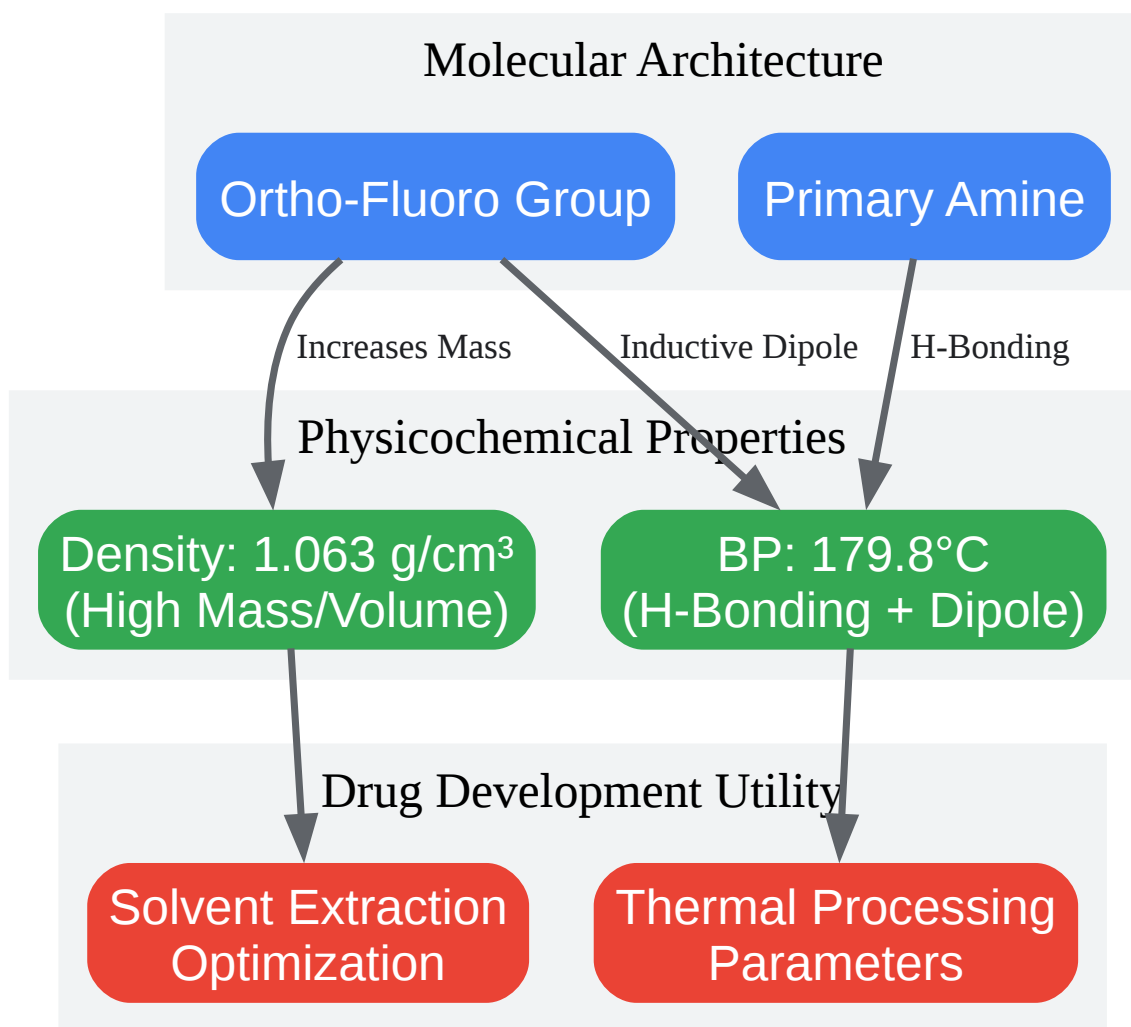
Property	Value	Conditions / Notes
Molecular Formula	C ₈ H ₁₀ FN	Applies to racemate and enantiomers
Molecular Weight	139.17 g/mol	-
Density (ρ)	1.063 ± 0.06 g/cm ³	Measured at standard ambient temperature
Boiling Point (Atmospheric)	179.8 °C	At 760 mmHg
Boiling Point (Reduced)	62–63 °C	At 6.0 mmHg (Vacuum distillation)
Flash Point	70.2 °C	Closed cup

Mechanistic Determinants of Physical Properties

To engineer effective synthetic workflows, one must understand why 1-(2-Fluorophenyl)ethylamine exhibits these specific properties.

Causality of Density (1.063 g/cm³): The density of this compound is notably higher than that of water and its non-fluorinated analog, 1-phenylethylamine (which has a density of ~0.95 g/cm³). This increase is a direct consequence of the fluorine atom's atomic mass combined with its strong inductive effect (-I). The highly electronegative ortho-fluorine pulls electron density toward itself, creating a compact, tightly packed molecular volume that increases the mass-to-volume ratio [1](#), [2](#).

Causality of Boiling Point (179.8 °C): Volatility is dictated by the energy required to disrupt intermolecular forces. The primary amine (-NH₂) acts as both a hydrogen bond donor and acceptor, creating a robust intermolecular network. Simultaneously, the ortho-fluorine induces a strong molecular dipole. The combination of hydrogen bonding, dipole-dipole interactions, and London dispersion forces from the phenyl ring elevates the atmospheric boiling point to 179.8 °C [3](#). However, because primary amines are susceptible to oxidative degradation at high temperatures, industrial purification mandates reduced-pressure distillation (e.g., 62–63 °C at 6 mmHg) [\[\[1\]\]\(\)](#).



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Caption: Logical relationship between molecular structure, physical properties, and development utility.

Self-Validating Experimental Protocols

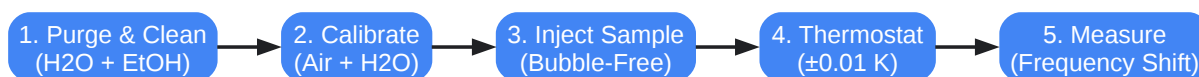
To ensure rigorous E-E-A-T (Experience, Expertise, Authoritativeness, Trustworthiness) standards, the following methodologies are designed as self-validating systems. This ensures that any deviation from expected parameters automatically flags the data as invalid, preventing downstream failures.

Protocol 1: True Density Determination via Oscillating U-Tube Densitometry

Rationale: Oscillating U-tube densitometry is the gold standard for volatile liquid amines. It operates in a closed system (preventing evaporative loss) and offers extreme precision ($\pm 0.00005 \text{ g/cm}^3$) by measuring the shift in the natural frequency of a borosilicate glass tube when filled with a sample mass [4](#), [5](#).

Step-by-Step Workflow:

- **System Purge:** Clean the U-tube sequentially with ultrapure water (to remove polar contaminants) and anhydrous ethanol (to remove organic residues). Dry completely using the built-in air blower [6](#).
- **Calibration:** Calibrate the instrument using dry air and degassed ultrapure water at exactly 293.15 K to establish baseline frequencies [4](#).
- **Sample Injection:** Inject <1 mL of 1-(2-Fluorophenyl)ethylamine.
- **Thermal Equilibration:** Allow the Peltier thermostat to stabilize the sample to $\pm 0.01 \text{ K}$. Density is highly sensitive to thermal expansion [6](#).
- **Self-Validation Check:** The system validates itself via a built-in bubble detection algorithm and triplicate frequency measurements. If the standard deviation of the calculated density across three consecutive cycles exceeds 0.0001 g/cm^3 , the system indicates thermal instability or microscopic air bubbles, mandating a re-injection [\[\[6\]\]\(\)](#).



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Caption: Step-by-step experimental workflow for oscillating U-tube densitometry of liquid amines.

Protocol 2: Boiling Point Verification via Reduced-Pressure Micro-Distillation

Rationale: Heating primary amines to their atmospheric boiling point (179.8 °C) in the presence of trace oxygen leads to rapid oxidative degradation and colorization. Reduced-pressure distillation allows for boiling point verification without compromising molecular integrity [1](#).

Step-by-Step Workflow:

- Inert Setup: Assemble a micro-distillation apparatus. Flush the system with Argon to displace oxygen.
- Vacuum Stabilization: Engage a high-precision vacuum pump equipped with a digital manometer. Stabilize the internal pressure precisely at 6.0 mmHg.
- Controlled Heating: Heat the flask using a temperature-controlled mantle. Anti-bumping granules must be used to prevent superheating.
- Self-Validation Check: The distillation is only valid when a steady reflux ring reaches the thermometer bulb and the distillation rate stabilizes at 1-2 drops per second. At this equilibrium, the vapor temperature should read 62–63 °C [1](#). If the temperature fluctuates by >0.5 °C during constant reflux, the system flags the presence of volatile impurities or vacuum leaks, invalidating the measurement.

Conclusion

The physical properties of 1-(2-Fluorophenyl)ethylamine—namely its elevated density (1.063 g/cm³) and high atmospheric boiling point (179.8 °C)—are direct manifestations of its ortho-fluoro substitution and primary amine hydrogen-bonding network. By employing rigorous, self-validating analytical techniques like oscillating U-tube densitometry and reduced-pressure ebulliometry, researchers can ensure high-fidelity data collection, ultimately de-risking downstream pharmaceutical synthesis and chiral resolution workflows.

References

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